

Commercial Suppliers and Laboratory Applications of Isavuconazole-D4: A Technical Guide

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Compound of Interest

Compound Name: *Isavuconazole-D4*

Cat. No.: *B15560804*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and laboratory applications of **Isavuconazole-D4**. **Isavuconazole-D4** is the deuterated form of isavuconazole, a broad-spectrum triazole antifungal agent.^{[1][2]} It is primarily utilized as an internal standard in analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of isavuconazole in biological matrices.^{[1][3]} This guide details commercially available sources of **Isavuconazole-D4**, its chemical and physical properties, and a detailed experimental protocol for its use in a clinical research setting.

Commercial Suppliers of Isavuconazole-D4

A number of chemical suppliers provide **Isavuconazole-D4** for laboratory and research purposes. The following table summarizes the key information for some of the prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isotopic Enrichment	Available Formats
Cayman Chemical	Isavuconazole-d4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	441.5	≥99% deuterated forms (d ₁ -d ₄)	1 mg solid
Cerilliant	Isavuconazole-D4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	441.5	Not specified	1 mg/mL in Acetonitrile
Simson Pharma Limited	Isavuconazole D4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	441.49	Not specified	In stock
Sussex Research Laboratories Inc.	Isavuconazole-d4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	441.49	>95% (HPLC), >95% Isotopic Enrichment	1 mg, 5 mg, 10 mg solid
Achemtek	Isavuconazole D4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	441.5	98+%	Not specified
Bertin Bioreagent (distributor for Cayman)	Isavuconazole-d4	1346598-58-0	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	Not specified	Not specified	1 mg
MedchemExpress	Isavuconazole-d4 (BAL-4815-d4)	Not specified	Not specified	Not specified	Not specified	Not specified

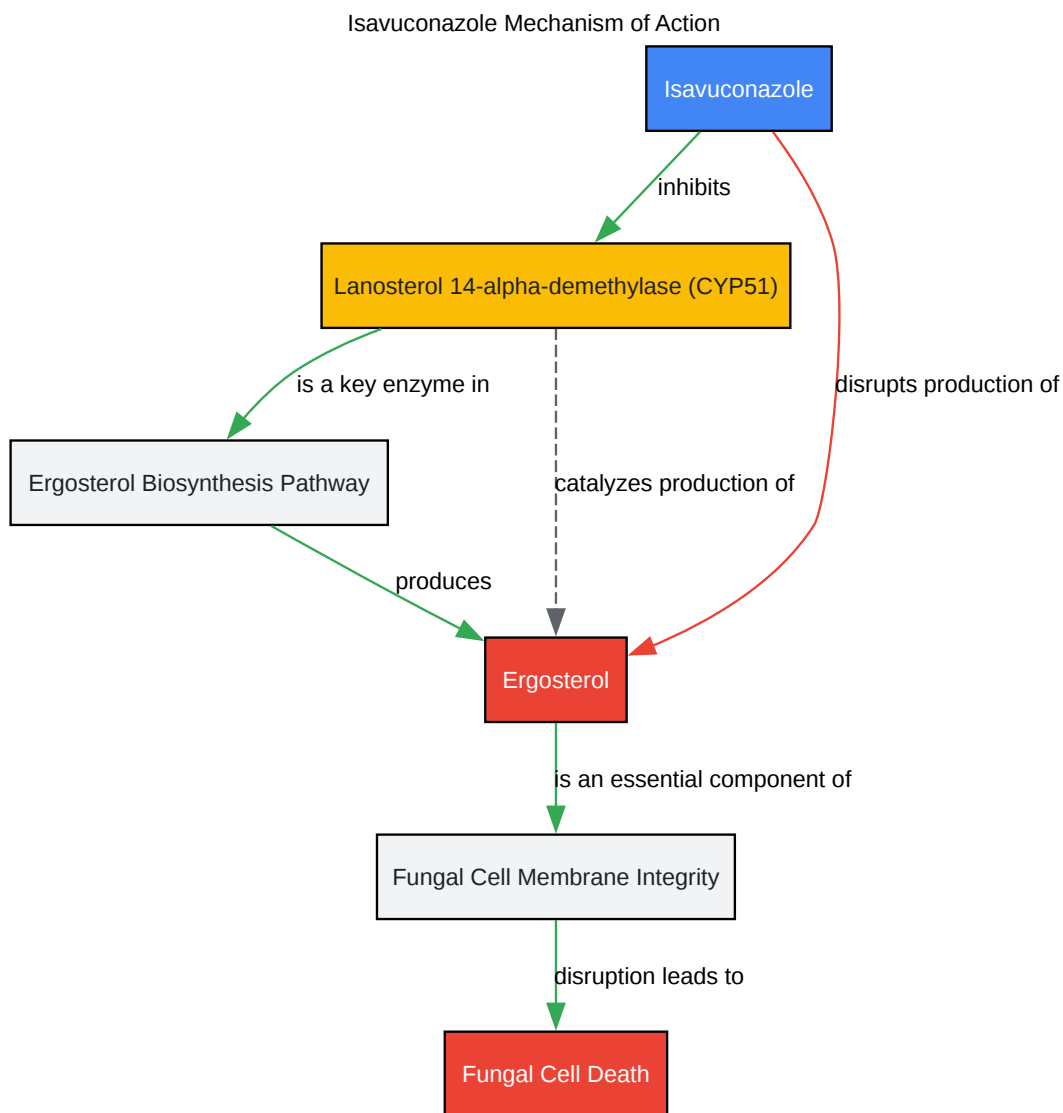
Chemical and Physical Properties

Isavuconazole-D4 shares the same core structure as isavuconazole, with four deuterium atoms incorporated into the molecule. This isotopic labeling results in a higher molecular weight, allowing it to be distinguished from the non-labeled drug in mass spectrometry-based assays.

Property	Value
Chemical Name	4-(2-((2R,3R)-3-(2,5-difluorophenyl)-3-hydroxy-4-(1H-1,2,4-triazol-1-yl)butan-2-yl)thiazol-4-yl)benzonitrile-2,3,5,6-d ₄ [1]
CAS Number	1346598-58-0 [1]
Molecular Formula	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS [1]
Molecular Weight	441.5 g/mol [1]
Solubility	Soluble in Acetonitrile [1]
Storage Conditions	-20°C [4]

Mechanism of Action of Isavuconazole

Isavuconazole, the non-deuterated parent compound, exerts its antifungal effect by inhibiting the fungal enzyme lanosterol 14- α -demethylase, which is a key enzyme in the ergosterol biosynthesis pathway.[\[2\]](#)[\[5\]](#) Ergosterol is an essential component of the fungal cell membrane. [\[5\]](#) Inhibition of this enzyme disrupts ergosterol production, leading to the accumulation of toxic sterol precursors and ultimately compromising the integrity and function of the fungal cell membrane.[\[5\]](#)



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Mechanism of action of isavuconazole.

Experimental Protocol: Quantification of Isavuconazole in Serum using LC-MS/MS

The following protocol is adapted from a study by Wicha et al. (2021) and describes a validated method for the quantification of isavuconazole in human serum using **Isavuconazole-D4** as an internal standard.[\[3\]](#)

1. Materials and Reagents:

- Isavuconazole and **Isavuconazole-D4** reference standards
- Methanol (ice-cold)
- Acetonitrile (ACN)
- Drug-free human serum
- Calibrators and quality control (QC) samples

2. Sample Preparation:

- To 20 µL of serum sample (calibrator, QC, or unknown), add 100 µL of ice-cold methanol containing the internal standard (**Isavuconazole-D4**) at a concentration of 1 mg/L.[\[3\]](#)
- Vortex the mixture.
- Centrifuge at 24,000 x g for 5 minutes.[\[3\]](#)
- Dilute the clear supernatant tenfold with 5% acetonitrile in water.[\[3\]](#)

3. LC-MS/MS Instrumentation and Conditions:

- LC System: Ultimate 3000 chromatography system (Thermo Fisher Scientific)[\[3\]](#)
- MS System: Voyager TSQ Quantum triple quadrupole instrument (Thermo Fisher Scientific) [\[3\]](#)
- Trapping Column: POROS R1 20, 2.1 × 30 mm (Thermo Fisher Scientific)[\[3\]](#)

- Mobile Phase 1: 5:95 (v/v) acetonitrile/water[3]

- Injection Volume: 10 μ L[3]

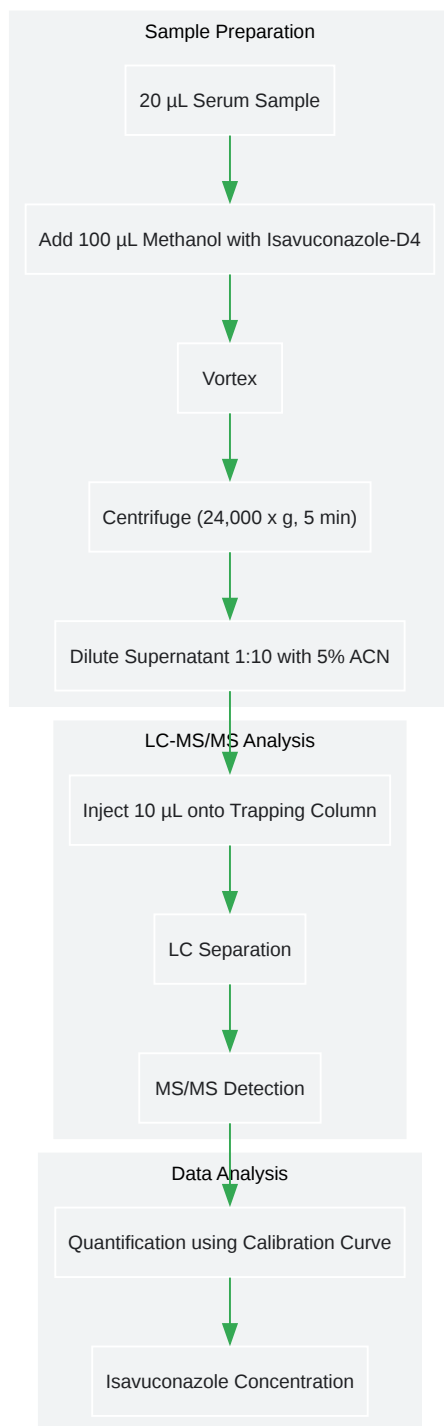
4. Mass Spectrometry Parameters:

- Isavuconazole Transitions:
 - Quantifier: m/z 438.1 \rightarrow 214.9[6]
 - Qualifier: m/z 438.1 \rightarrow 368.9[6]
- **Isavuconazole-D4** Transitions:
 - Quantifier: m/z 442.1 \rightarrow 218.9[6]
 - Qualifier: m/z 442.1 \rightarrow 372.9[6]

5. Calibration and Quantification:

- The method was reported to be linear over a concentration range of 0.2 to 12.8 mg/L.[3]
- The coefficient of determination (r^2) was consistently greater than 0.999.[3]

LC-MS/MS Experimental Workflow for Isavuconazole Quantification

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Workflow for isavuconazole quantification.

This guide provides a foundational understanding for researchers and professionals working with **Isavuconazole-D4**. For specific applications and troubleshooting, it is recommended to consult the technical documentation provided by the respective suppliers and relevant scientific literature.

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